

Selectivity Profiling Guide: N-(4-acetylphenyl)-3-fluorobenzamide[1]

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Compound of Interest

Compound Name: *N*-(4-acetylphenyl)-3-fluorobenzamide

CAS No.: 312703-73-4

Cat. No.: B416469

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Executive Summary & Compound Analysis

N-(4-acetylphenyl)-3-fluorobenzamide represents a classic benzanilide (N-phenylbenzamide) scaffold, a privileged structure in medicinal chemistry known for its versatility in targeting kinases, ion channels, and metabolic enzymes.

- Chemical Structure: The molecule consists of a 3-fluorophenyl ring (Ring A) linked via an amide bond to a 4-acetylphenyl ring (Ring B).[1]
- Key Pharmacophores:
 - Amide Linker: Acts as a hydrogen bond donor/acceptor pair, often mimicking the peptide backbone or interacting with hinge regions in kinases.[1]
 - 3-Fluoro Substituent: Increases lipophilicity and metabolic stability (blocking the vulnerable C3 position) while modulating the electronic density of Ring A.[1]

- 4-Acetyl Group: A hydrogen bond acceptor and a potential metabolic handle (subject to reduction), providing a vector for interactions with solvent-exposed regions of a protein target.

Physicochemical Profile (Predicted)

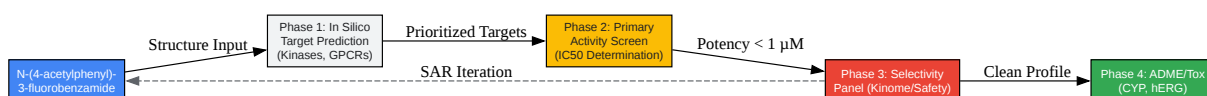
Property	Value (Approx.) ^{[1][2][3][4][5][6]}	Implication for Profiling
Molecular Weight	257.26 Da	Fragment-like/Lead-like; high ligand efficiency potential. ^[1]
cLogP	~2.6 - 2.8	Moderate lipophilicity; good membrane permeability expected. ^[1]
TPSA	~46 Å ²	High oral bioavailability potential. ^[1]
Solubility	Low-Moderate	Requires DMSO stock; aqueous solubility may limit high-concentration assays (>100 µM). ^[1]

Strategic Profiling Workflow

Because benzanilides are "privileged scaffolds," they often exhibit promiscuity if not carefully optimized.^[1] Profiling must distinguish between on-target efficacy and off-target liabilities (e.g., inhibition of CYP enzymes or hERG).

Recommended Profiling Architecture

The following diagram outlines the logical flow for profiling this compound, moving from structural validation to broad-spectrum selectivity.



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Figure 1: Step-wise profiling workflow for benzanilide derivatives.

Comparative Performance Guide

This section compares **N-(4-acetylphenyl)-3-fluorobenzamide** against established alternatives for its most likely target classes: Type II Kinase Inhibitors and Metabolic Modulators.^[1]

Scenario A: Kinase Inhibition (Type II)

Benzanilides often bind to the "DFG-out" inactive conformation of kinases (e.g., p38, VEGFR, BCR-ABL).

- Mechanism: The amide bond forms hydrogen bonds with the Glu/Asp of the DFG motif, while the aryl rings occupy the hydrophobic pockets.^[1]

Feature	N-(4-acetylphenyl)-3-fluorobenzamide	Alternative: Sorafenib (Reference)	Alternative: Birb-796 (Doramapimod)
Binding Mode	Type II (Allosteric/Back-pocket)	Type II (DFG-out)	Type II (DFG-out)
Selectivity	Moderate. The small size (MW 257) suggests it may fit many kinase pockets, leading to lower selectivity than larger inhibitors.	High. Tailored "tail" moiety confers specificity. [1]	High. Prazole moiety drives specificity for p38 MAPK. [1]
Ligand Efficiency	High. (Potency per heavy atom is likely high due to low MW). [1]	Low. (High MW >450). [1]	Moderate.
Recommendation	Use as a fragment starter or probe. Not recommended as a late-stage candidate without further decoration. [1]	Clinical Standard.	Research Tool.

Scenario B: Metabolic Enzyme Inhibition (e.g., DHODH, SDH)

Benzanilides are structural mimics of ubiquinone and can inhibit enzymes like Dihydroorotate Dehydrogenase (DHODH) or Succinate Dehydrogenase (SDH).[\[1\]](#)

Feature	N-(4-acetylphenyl)-3-fluorobenzamide	Alternative: Leflunomide (A77 1726)	Alternative: Flutolanil
Target	Potential DHODH / SDH	DHODH (Human)	SDH (Fungal/Basidiomycete)
Pharmacophore	3-F-Benzoyl + 4-Acetyl-Aniline	3-Methyl-isoxazole (opens to nitrile)	3-Isopropoxy-benzoyl
Metabolic Stability	High. Fluorine blocks oxidation.[1] Acetyl group is stable but reducible.[1]	Low. Isoxazole ring opening is required for activity.[1]	High.
Toxicity Risk	Low-Medium. Check for aniline toxicity if amide hydrolysis occurs.[1]	Hepatotoxicity (well-documented).[1]	Low.

Experimental Protocols

To validate the selectivity of **N-(4-acetylphenyl)-3-fluorobenzamide**, the following protocols are mandatory. These ensure data integrity and reproducibility.[1]

Protocol 1: Broad-Spectrum Kinome Profiling (Binding Assay)

Objective: Determine the selectivity score (S-score) across ~400 kinases.[1] Method: Competition Binding Assay (e.g., KINOMEScan™).[1]

- Preparation: Dissolve compound in 100% DMSO to 10 mM. Dilute to 10 µM (screening concentration) in assay buffer.
- Incubation: Incubate DNA-tagged kinase, immobilized active-site ligand, and test compound for 1 hour at Room Temperature (RT).

- Competition: The test compound competes with the immobilized ligand. If the compound binds the kinase, the kinase is eluted/washed away.[\[1\]](#)
- Detection: Measure the amount of kinase remaining bound to the solid support using qPCR (quantitative PCR) of the DNA tag.[\[1\]](#)
- Data Analysis: Calculate % Control = (Signal_compound / Signal_DMSO) * 100.[\[1\]](#)
 - Hit Criteria: < 35% Control indicates significant binding.[\[1\]](#)

Protocol 2: Safety Pharmacology Panel (The "Safety 44")

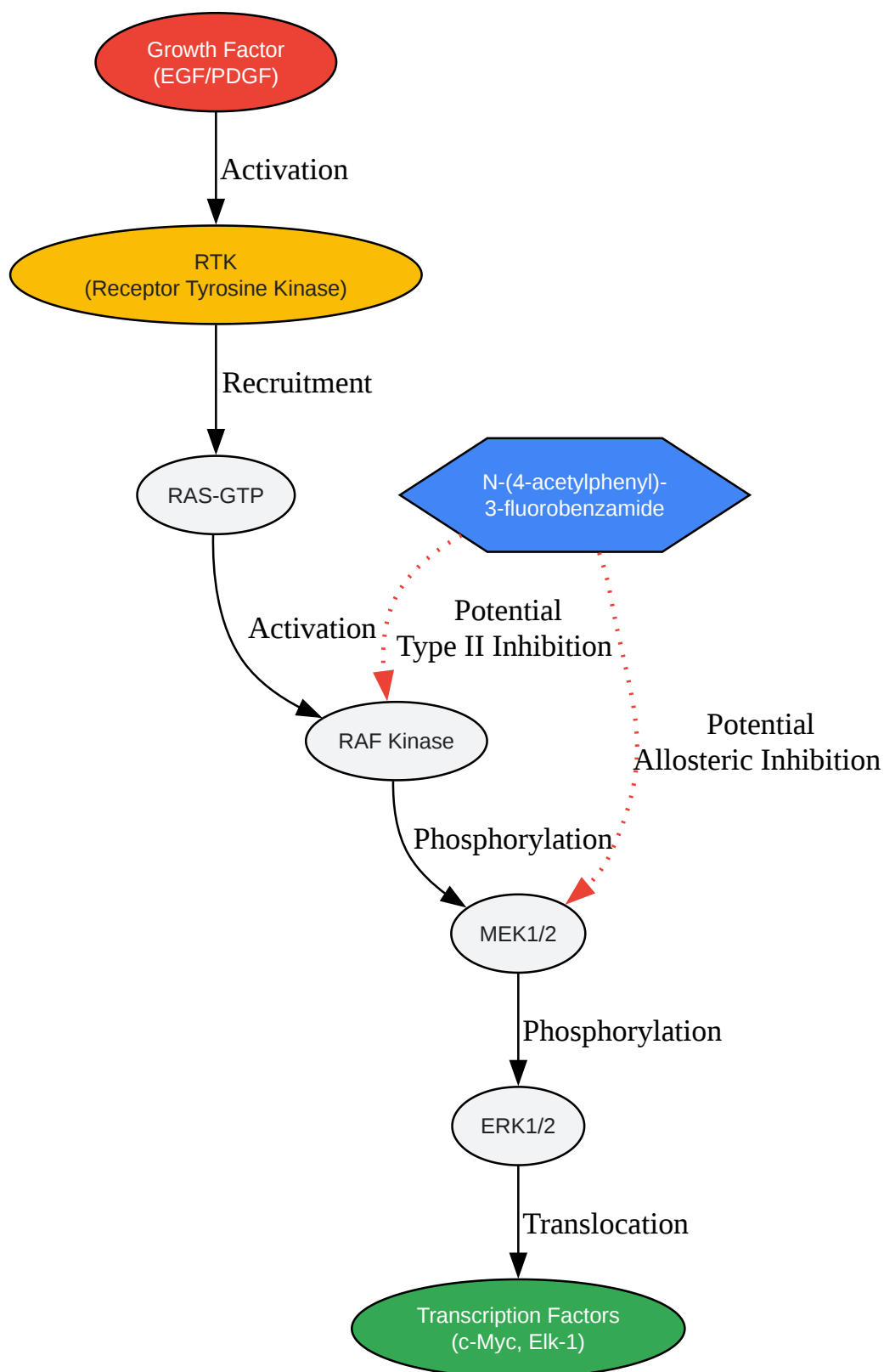
Objective: Assess off-target liability against critical GPCRs, ion channels, and transporters.

Method: Radioligand Binding / Functional Calcium Flux.[\[1\]](#)

- Key Targets: hERG (cardiotoxicity), 5-HT_{2B} (valvulopathy), COX-1/2 (GI toxicity).
- Procedure (hERG Patch Clamp):
 - Cell Line: CHO cells stably expressing hERG channels.[\[1\]](#)
 - Perfusion: Perfuse cells with extracellular solution containing 10 µM **N-(4-acetylphenyl)-3-fluorobenzamide**.[\[1\]](#)
 - Voltage Protocol: Depolarize from -80 mV to +20 mV (2s), then repolarize to -50 mV (2s) to elicit tail current.
 - Analysis: Calculate % Inhibition of tail current vs. vehicle control.
 - Pass Criteria: < 20% inhibition at 10 µM is considered "Clean".

Mechanistic Signaling Diagram

The following diagram illustrates the potential interference of benzanilide derivatives within a typical MAP Kinase pathway, a common target for this scaffold.



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Figure 2: Potential intervention points of the benzanilide scaffold within the MAPK signaling cascade.

Conclusion & Recommendations

N-(4-acetylphenyl)-3-fluorobenzamide is a robust chemical probe with high potential for "scaffold hopping" in drug discovery.^[1] Its selectivity profile is likely moderate due to its low molecular weight and lack of complex steric features.

Final Recommendation:

- Use as a Template: Utilize this compound as a starting point (Hit) rather than a final candidate.
- Optimize: Introduce steric bulk at the ortho-position of the aniline ring (Ring B) to lock the conformation and improve selectivity (atropisomerism).
- Validate: Perform the Kinome Scan (Protocol 1) immediately to identify the primary target, as benzanilides are notoriously promiscuous across the kinome.^[1]

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